

# Comparative Analysis of 12R-Lox-IN-2 Cross-reactivity with other Lipoxygenases

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## Compound of Interest

Compound Name: 12R-Lox-IN-2

Cat. No.: B12381649

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This guide provides a comparative analysis of the lipoxygenase inhibitor **12R-Lox-IN-2**, focusing on its cross-reactivity with other lipoxygenase isoforms. The information is intended to assist researchers in evaluating its suitability for their specific experimental needs.

## Introduction to 12R-Lox-IN-2

**12R-Lox-IN-2** (also identified as compound 7b) is a recently developed inhibitor of 12R-lipoxygenase (12R-LOX), a key enzyme in the metabolic pathway of arachidonic acid.<sup>[1][2][3]</sup> 12R-LOX is implicated in various physiological and pathological processes, making its selective inhibition a subject of significant research interest. This guide compares the inhibitory activity of **12R-Lox-IN-2** with other known lipoxygenase inhibitors.

## Quantitative Inhibitor Comparison

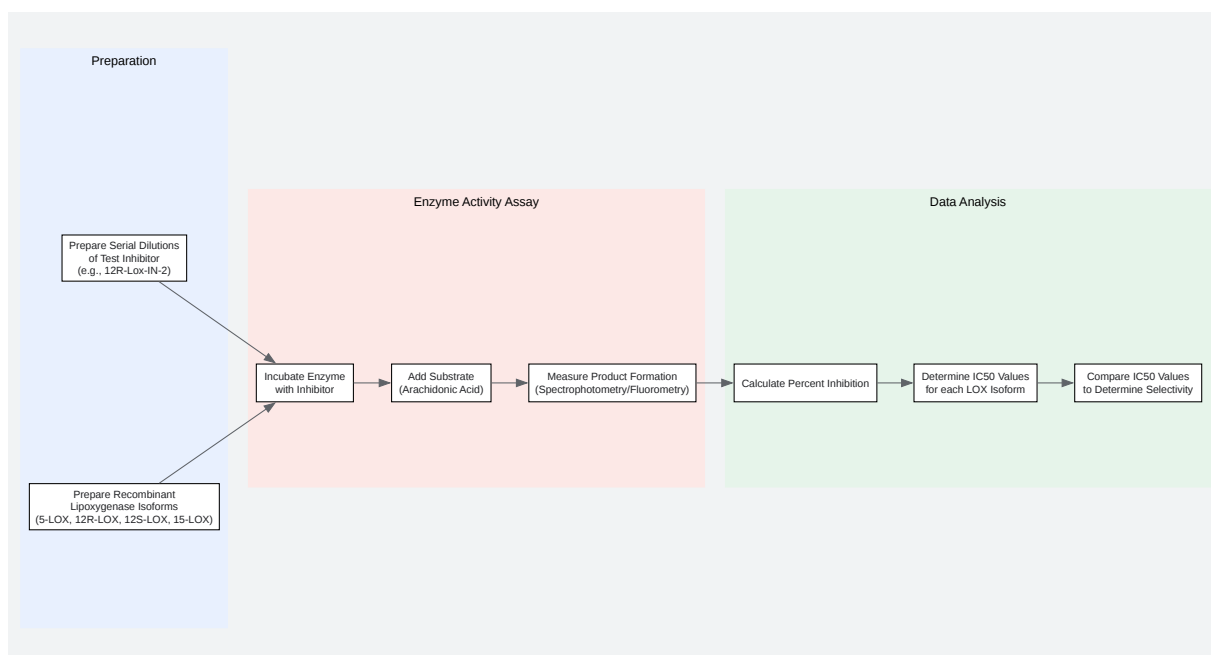
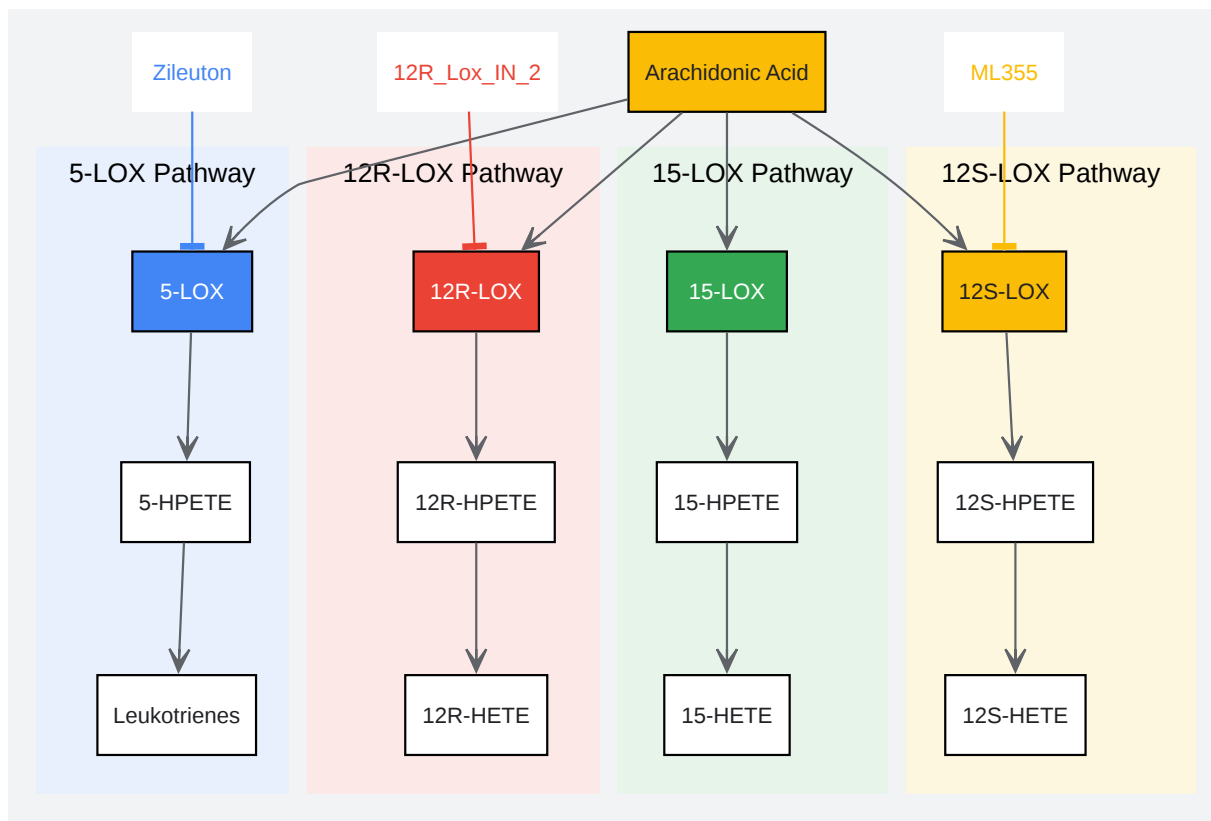
The following table summarizes the available quantitative data (IC<sub>50</sub> values) for **12R-Lox-IN-2** and other selected lipoxygenase inhibitors against various lipoxygenase isoforms. This data is crucial for assessing the selectivity and potential off-target effects of these compounds.

Inhibitor	Target LOX	IC50 (μM)	Other LOX Isoforms Inhibited	Reference
12R-Lox-IN-2 (Compound 7b)	human 12R-LOX	12.48 ± 2.06	Selective over 12S-hLOX, 15-hLOX, and 15-hLOXB (specific IC50 values not reported)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Zileuton	5-LOX	0.5 - 1.3	Weak inhibitor of 12-LOX and 15-LOX	
ML355	12-LOX	~0.3	Selective over 5-LOX and 15-LOX	

Note: The specific IC50 values for **12R-Lox-IN-2** against other lipoxygenase isoforms are not yet publicly available in the cited literature. The available research indicates selectivity, but quantitative comparisons are limited.

## Signaling Pathway Inhibition

The following diagram illustrates the lipoxygenase pathway and the points of inhibition for **12R-Lox-IN-2** and other common inhibitors.



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## References

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